

Application Notes and Protocols for Tracing Cyclohex-1,4-dienecarboxyl-CoA Metabolism

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Compound of Interest

Compound Name: Cyclohex-1,4-dienecarboxyl-CoA

Cat. No.: B1243150

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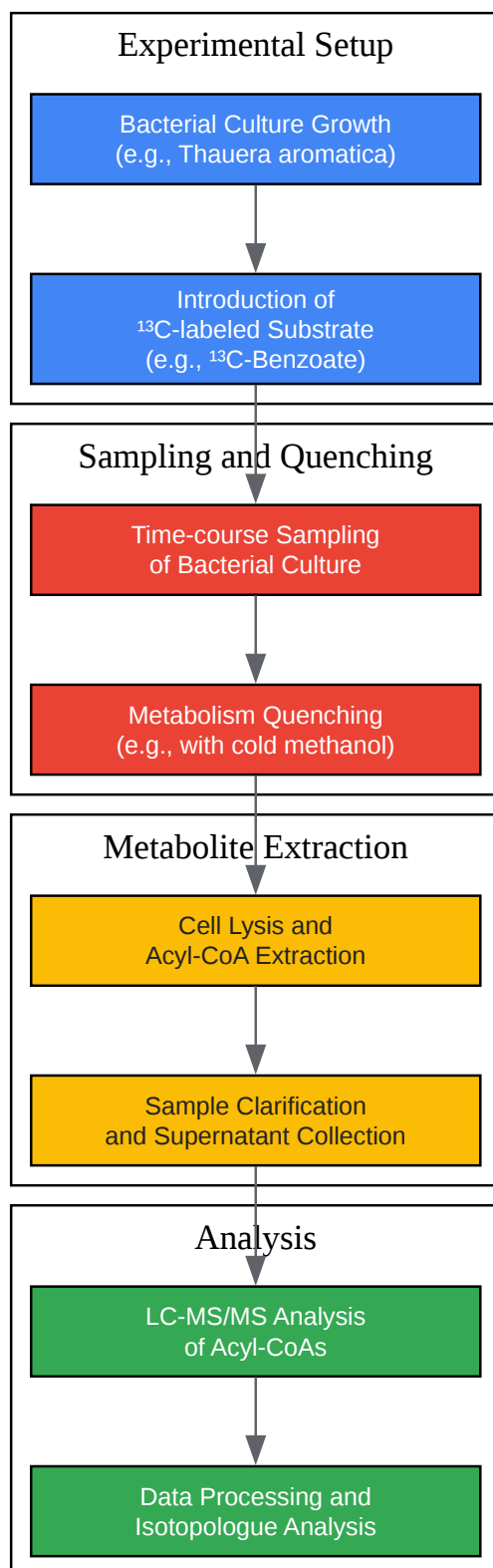
Introduction

Cyclohex-1,4-dienecarboxyl-CoA is a key intermediate in the anaerobic degradation of aromatic compounds, particularly via the benzoyl-CoA pathway. Understanding the metabolic flux through this pathway is crucial for applications in bioremediation, industrial biotechnology, and drug metabolism research. Stable isotope tracing is a powerful technique to elucidate the contributions of various precursors to this metabolic route and to quantify the flux through its enzymatic steps. This document provides detailed experimental protocols for tracing the metabolism of **Cyclohex-1,4-dienecarboxyl-CoA** in bacterial cultures using stable isotope-labeled substrates and subsequent analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Metabolic Pathway Overview

The metabolism of **Cyclohex-1,4-dienecarboxyl-CoA** is embedded within the broader context of anaerobic benzoate degradation. Benzoate is first activated to benzoyl-CoA, which is then reduced to various cyclohexadienecarboxyl-CoA isomers, including the 1,4-diene species. Subsequent enzymatic reactions involve hydration, dehydrogenation, and eventual ring cleavage to produce aliphatic compounds that can enter central metabolism.





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